

Personal protective equipment for handling (2-Cyano-3-methoxyphenyl)boronic acid

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Compound of Interest

Compound Name: (2-Cyano-3-methoxyphenyl)boronic acid

Cat. No.: B1422123

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Essential Safety and Handling Guide for (2-Cyano-3-methoxyphenyl)boronic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **(2-Cyano-3-methoxyphenyl)boronic acid** (CAS No. 1164100-84-8). Adherence to these procedures is vital for ensuring laboratory safety and operational integrity. The information is compiled from safety data sheets of structurally similar boronic acid compounds.

Hazard Identification and Personal Protective Equipment

(2-Cyano-3-methoxyphenyl)boronic acid is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[1] Therefore, stringent use of Personal Protective Equipment (PPE) is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specifications
Eye/Face Protection	Chemical safety goggles or glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133 standards.[2][3] A face shield may be necessary for larger quantities or when splashing is possible.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[3]
Skin and Body Protection	A laboratory coat is required.[3] For handling larger quantities, an impervious apron and other protective clothing should be worn to prevent skin exposure.
Respiratory Protection	For nuisance exposures or when dust may be generated, a particle respirator (e.g., N95 or P1) is recommended. For higher-level protection, use appropriate respirator cartridges (e.g., OV/AG/P99 or ABEK-P2).[4] Work should be conducted in a well-ventilated area, preferably a fume hood.

Operational and Disposal Plans

Handling Procedures:

- **Engineering Controls:** Handle this compound in a well-ventilated area, such as a chemical fume hood, especially when generating dust or aerosols.[2] Ensure that eyewash stations and safety showers are readily accessible.[2][5]
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not breathe dust.[2] Wash hands thoroughly after handling and before breaks.[4] Contaminated clothing should be removed and washed before reuse.[4]

- Spill Management: In case of a spill, avoid creating dust. Sweep up the solid material and place it into a suitable, labeled container for disposal.

Storage Plan:

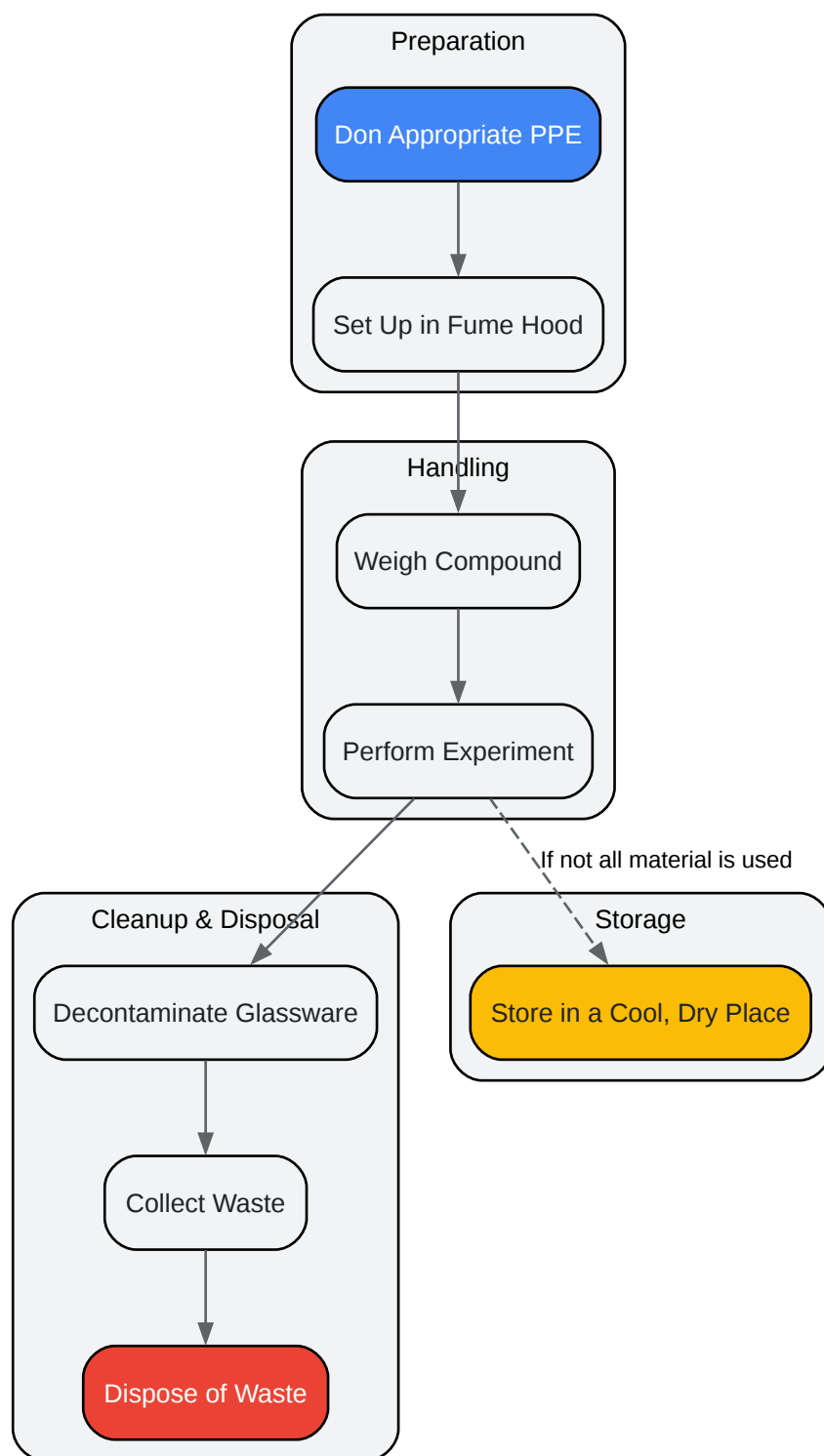
- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[4]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.^[2]

Disposal Plan:

- Dispose of **(2-Cyano-3-methoxyphenyl)boronic acid** and any contaminated materials as hazardous chemical waste.
- Disposal must be in accordance with local, state, and federal regulations. Do not allow the product to enter drains.^[4]
- Waste should be collected in suitable, closed containers for disposal by a licensed professional waste disposal service.^[4]

Experimental Workflow

The following diagram outlines the essential steps for the safe handling of **(2-Cyano-3-methoxyphenyl)boronic acid** from receipt to disposal.



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Caption: Safe handling workflow for **(2-Cyano-3-methoxyphenyl)boronic acid**.

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